

# NHS-5(6)Carboxyrhodamine safety and handling precautions

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## Compound of Interest

Compound Name: NHS-5(6)Carboxyrhodamine

Cat. No.: B133114

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An In-depth Technical Guide to the Safety and Handling of **NHS-5(6)Carboxyrhodamine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **NHS-5(6)Carboxyrhodamine**, also known as 5(6)-Carboxytetramethylrhodamine N-hydroxysuccinimide ester (CAS Number: 150408-83-6). Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

## Chemical Identification and Physical Properties

**NHS-5(6)Carboxyrhodamine** is an amine-reactive fluorescent dye widely used for labeling proteins, peptides, and other biomolecules.<sup>[1]</sup> The N-hydroxysuccinimide (NHS) ester moiety reacts with primary and secondary amines to form stable amide bonds.

Table 1: Physical and Chemical Properties of **NHS-5(6)Carboxyrhodamine**

Property	Value	Reference
CAS Number	150408-83-6	[1]
Molecular Formula	C <sub>29</sub> H <sub>25</sub> N <sub>3</sub> O <sub>7</sub>	[1]
Molecular Weight	527.52 g/mol	[1]
Appearance	Solid powder	N/A
Solubility	Soluble in DMF and DMSO	[2][3][4]
Storage Temperature	-20°C	[2][3][4]
Flash Point	413.1°C	[2][4]
Density	1.49 - 1.5 g/cm <sup>3</sup>	[2][4]

## Hazard Identification and Toxicology

While many safety data sheets (SDS) for compounds with CAS number 150408-83-6 classify it as not a hazardous substance or mixture, it is prudent to handle it with care as the toxicological properties have not been fully investigated.[5][6] An SDS for a closely related single isomer (5-Carboxytetramethylrhodamine, succinimide ester) notes that it may be harmful if inhaled and may cause respiratory tract irritation.[7]

Table 2: Hazard Information

Hazard Type	Description	Reference
Inhalation	May be harmful if inhaled. May cause respiratory tract irritation.	[7]
Skin Contact	May cause skin irritation upon prolonged contact.	N/A
Eye Contact	May cause eye irritation.	N/A
Ingestion	Harmful effects are not expected from ingestion of insignificant quantities in an occupational setting.	[8]
Chronic Exposure	No data available.	[7]

Quantitative Toxicity Data: Specific quantitative toxicity data, such as LD50 (median lethal dose), is not available for **NHS-5(6)Carboxyrhodamine**.<sup>[7]</sup> The toxicological properties are considered not fully investigated.<sup>[6]</sup>

## Safe Handling and Storage

Proper handling and storage procedures are essential to maintain the chemical's integrity and ensure user safety.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

- Eye Protection: Wear tight-sealing safety goggles or eyeshields.<sup>[9]</sup>
- Hand Protection: Use compatible chemical-resistant gloves.<sup>[9]</sup>
- Respiratory Protection: For operations that may generate dust, a type N95 (US) or equivalent respirator is recommended. Ensure adequate ventilation, such as using a chemical fume hood.<sup>[7]</sup>

- Body Protection: Wear a lab coat or other suitable protective clothing to prevent skin contact.  
[9]

## General Handling Precautions

- Avoid contact with skin, eyes, and clothing.[6][7]
- Avoid the formation and inhalation of dust.[6][7]
- Handle in a well-ventilated area, preferably in a chemical fume hood.[7]
- Practice good industrial hygiene and safety.[6][9] Wash hands thoroughly after handling.

## Storage Conditions

- Store in a tightly sealed container at -20°C.[2][3][4]
- Keep in a dry, cool, and well-ventilated place.[10][11]
- The compound is moisture-sensitive (hygroscopic).[6] To prevent degradation, allow the vial to equilibrate to room temperature before opening.
- Protect from light, especially when in solution.

## Emergency Procedures

### First Aid Measures

Table 3: First Aid Procedures

Exposure Route	Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult or symptoms persist, seek medical attention. If not breathing, provide artificial respiration.	<a href="#">[5]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation or symptoms develop.	<a href="#">[8]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.	<a href="#">[5]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek medical advice.	<a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[10]</a> <a href="#">[11]</a>

## Accidental Release Measures

- Personal Precautions: Wear appropriate PPE as described in Section 3.1. Avoid breathing dust and ensure adequate ventilation.[\[7\]](#)
- Containment and Cleanup: For small spills, sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[\[7\]](#) For larger spills, prevent further leakage if safe to do so.[\[10\]](#)[\[11\]](#)

- Environmental Precautions: Do not let the product enter drains.[\[6\]](#)

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or foam.  
[\[5\]](#)[\[10\]](#)[\[11\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and toxic fumes, including oxides of carbon and nitrogen.[\[6\]](#)[\[8\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)[\[10\]](#)[\[11\]](#)

## Experimental Protocols and Stability

### Reagent Preparation and Use

Due to the moisture-sensitive nature of the NHS ester, it is critical to protect the reagent from humidity to prevent hydrolysis, which renders it non-reactive.

- Equilibration: Before opening, allow the vial of **NHS-5(6)Carboxyrhodamine** to warm to room temperature to prevent moisture condensation.
- Dissolution: Dissolve the reagent in anhydrous DMSO or DMF immediately before use.
- Stock Solutions: Do not prepare stock solutions for long-term storage as the NHS ester moiety readily hydrolyzes. Discard any unused reconstituted reagent.

### Stability and Incompatible Materials

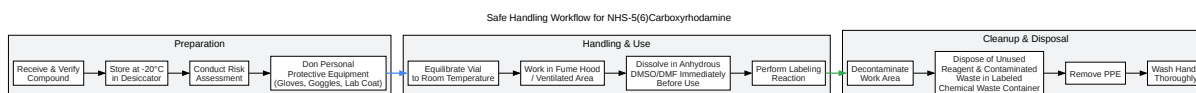
- Stability: The solid compound is stable under recommended storage conditions.[\[7\]](#)
- Incompatible Materials: Avoid strong oxidizing agents, strong acids, and strong bases.[\[6\]](#)[\[7\]](#)
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products such as carbon monoxide, carbon dioxide, and nitrogen oxides may form.[\[6\]](#)

## Disposal Considerations

Waste must be disposed of in accordance with all applicable federal, state, and local environmental regulations.[7] Contaminated packaging and unused material should be treated as chemical waste.

## Workflow Diagrams

The following diagram illustrates the standard workflow for safely handling **NHS-5(6)Carboxyrhodamine**.



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Address: 3281 E Guasti Rd  
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